

# Technical Guide: Dantrolene-13C3 Safety, Handling, and Application

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## Compound of Interest

Compound Name: Dantrolene-13C3

Cat. No.: B564431

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and a representative experimental application for **Dantrolene-13C3**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this isotopically labeled compound.

## Safety Data Sheet (SDS) Summary

The following tables summarize the key safety and property information for Dantrolene. This information is compiled from various supplier safety data sheets for Dantrolene and its isotopically labeled analogs and should be considered representative for **Dantrolene-13C3**. Users must always refer to the specific SDS provided by their supplier before handling the compound.

## Physical and Chemical Properties

Property	Value	Source
Chemical Formula	$C_{11}^{13}C_3H_{10}N_4O_5$	[1]
Molecular Weight	317.23 g/mol	[1][2]
Appearance	Yellow-orange solid crystalline powder	[3]
Solubility	Poor water solubility	[4]
Storage Temperature	4°C, sealed in a cool, well-ventilated area away from direct sunlight and ignition sources.	[5]

## Toxicological Information

Metric	Value	Species	Source
LD <sub>50</sub> (Oral)	7,432 mg/kg	Rat	[6]
LDLO (Oral)	600 mg/kg	Woman	[6]
Intraperitoneal LD <sub>50</sub>	413 mg/kg	Rat	[6]
Subcutaneous LD <sub>50</sub>	>16 g/kg	Rat	[6]

## Hazard Identification

Hazard Statement	Description
H341	Suspected of causing genetic defects.[6]
H351	Suspected of causing cancer.[6]
H361	Suspected of damaging fertility or the unborn child.[6]
H373	May cause damage to organs through prolonged or repeated exposure.[6]

## Handling Precautions

Strict adherence to safety protocols is essential when handling **Dantrolene-13C3**.

- Engineering Controls: Use only in areas with appropriate exhaust ventilation to minimize dust and aerosol formation.[\[5\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear appropriate safety glasses or goggles.[\[3\]](#)
  - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[3\]](#)
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[\[7\]](#)
- Safe Handling Practices:
  - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[8\]](#)
  - Avoid prolonged or repeated exposure.[\[8\]](#)
  - Keep away from sources of ignition.[\[8\]](#)
  - Take precautionary measures against static discharge.[\[8\]](#)
  - Wash hands thoroughly after handling.[\[9\]](#)
- First Aid Measures:
  - Inhalation: Move the exposed person to fresh air. Seek medical attention if symptoms persist.[\[10\]](#)
  - Skin Contact: Immediately wash with soap and water and rinse thoroughly.[\[8\]](#)
  - Eye Contact: Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.[\[8\]](#)
  - Ingestion: Rinse mouth and consult a doctor. Do not induce vomiting.[\[9\]](#)

## Mechanism of Action: Signaling Pathway

Dantrolene acts as a postsynaptic muscle relaxant by inhibiting the release of calcium ions from the sarcoplasmic reticulum in muscle cells.<sup>[4]</sup> It achieves this by binding to and antagonizing the ryanodine receptor 1 (RyR1), a key channel for calcium release.<sup>[1]</sup> This reduction in intracellular calcium concentration uncouples muscle excitation from contraction.<sup>[11]</sup>

Caption: Dantrolene's mechanism of action in a skeletal muscle cell.

## Representative Experimental Protocol: Quantification of Dantrolene in Plasma using LC-MS/MS with Dantrolene-13C3 as an Internal Standard

This protocol outlines a common use for **Dantrolene-13C3** as an internal standard for the accurate quantification of Dantrolene in biological matrices, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

### Objective

To determine the concentration of Dantrolene in plasma samples from a pharmacokinetic study using a stable isotope-labeled internal standard (**Dantrolene-13C3**) to correct for matrix effects and variations in sample processing and instrument response.

### Materials and Reagents

- Dantrolene (analytical standard)
- **Dantrolene-13C3** (internal standard)
- Control plasma (e.g., human, rat)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)

- Water (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system

## Stock and Working Solutions

- Dantrolene Stock Solution (1 mg/mL): Accurately weigh and dissolve Dantrolene in a suitable solvent (e.g., DMSO or methanol).
- **Dantrolene-13C3** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Dantrolene-13C3** in the same solvent.
- Dantrolene Working Solutions: Prepare a series of dilutions from the stock solution in 50% acetonitrile to create calibration standards (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- **Dantrolene-13C3** Working Solution (50 ng/mL): Dilute the internal standard stock solution in 50% acetonitrile.

## Sample Preparation

- Protein Precipitation:
  - Pipette 50 µL of plasma sample (calibration standard, quality control, or unknown) into a microcentrifuge tube.
  - Add 10 µL of the **Dantrolene-13C3** working solution (50 ng/mL) and vortex briefly.
  - Add 150 µL of cold acetonitrile to precipitate proteins.
  - Vortex vigorously for 1 minute.
- Centrifugation:

- Centrifuge the tubes at 14,000 x g for 10 minutes at 4°C.
- Supernatant Transfer:
  - Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

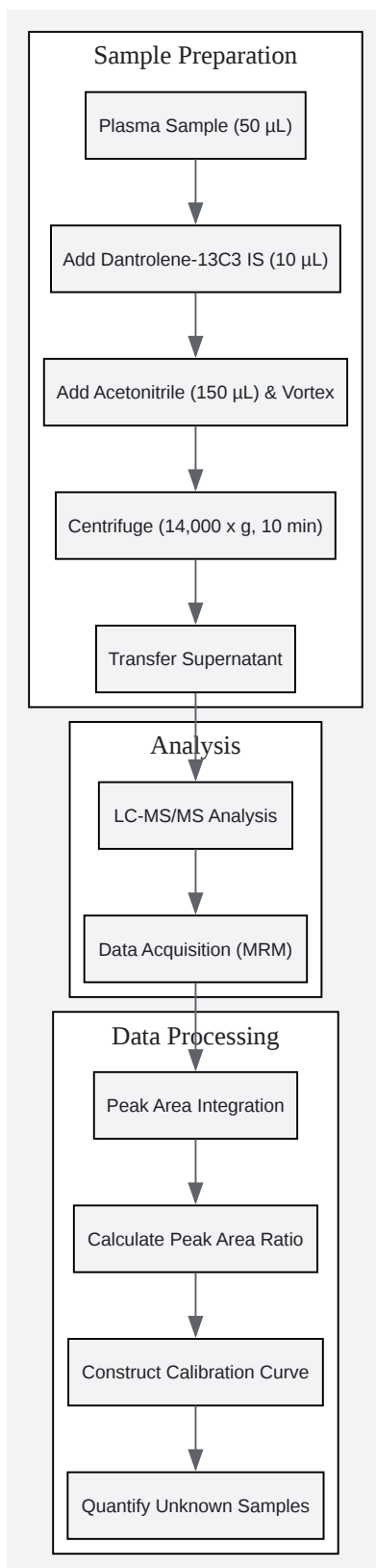
## LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
  - Mobile Phase A: 0.1% Formic acid in water
  - Mobile Phase B: 0.1% Formic acid in acetonitrile
  - Gradient: A suitable gradient to separate Dantrolene from matrix components (e.g., 5% to 95% B over 5 minutes).
  - Flow Rate: 0.4 mL/min
  - Injection Volume: 5 µL
- Mass Spectrometry (MS/MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode (to be optimized).
  - Multiple Reaction Monitoring (MRM):
    - Dantrolene: Monitor a specific precursor-to-product ion transition (e.g., m/z 315 → m/z 240).
    - **Dantrolene-13C3**: Monitor the corresponding transition for the labeled compound (e.g., m/z 318 → m/z 243).
  - Optimize MS parameters (e.g., collision energy, declustering potential) for maximum signal intensity.

## Data Analysis

- Integrate the peak areas for both Dantrolene and **Dantrolene-13C3** for each sample.
- Calculate the peak area ratio (Dantrolene / **Dantrolene-13C3**).
- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of Dantrolene in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Experimental Workflow Diagram



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Caption: Workflow for Dantrolene quantification using LC-MS/MS.

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